

8-Hydroxyquinoline Citrate (8-HQC): Key Properties & Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 8-Hydroxyquinoline citrate

CAS No.: 134-30-5

Cat. No.: S703134

[Get Quote](#)

The table below summarizes core information about 8-Hydroxyquinoline and its citrate salt that is relevant for experimental design.

Property	Description & Relevance for Researchers
Core Compound	8-Hydroxyquinoline (8-HQ) [1]
Citrate Salt	8-Hydroxyquinoline citrate (8-HQC) [2]
Primary Mechanism	Metal ion chelation via nitrogen and oxygen donor atoms [3] [4]. This is the foundation of its bioactivity and analytical applications.
Key Bioactivity	Broad-spectrum antimicrobial (antibacterial, antifungal) [3] [1] [5]. Activity varies by specific microbial strain [2].
Research Applications	Antimicrobial agent; potential therapeutic for neurodegenerative diseases, cancer, and sepsis; analytical chelator; nucleic acid purification aid [3] [4] [6].

Frequently Asked Questions

Solubility & Formulation

Q: What is the solubility profile of 8-hydroxyquinoline and its citrate salt? A direct comparison of water solubility between 8-HQ and 8-HQC was not found in the search results. Generally, converting a base

compound like 8-HQ into a salt (such as 8-HQC) is a standard pharmaceutical and chemical strategy to improve its water solubility. 8-HQ itself has limited solubility in water [1]. The citrate salt form is used in research solutions, indicating improved aqueous compatibility [2].

Q: Are there modern formulation strategies to improve the delivery of 8-hydroxyquinoline compounds? Yes, advanced drug delivery approaches are being explored to enhance efficacy and reduce potential toxicity. One prominent strategy is **encapsulation within Metal-Organic Frameworks (MOFs)**. For example, functionalized UiO-66 MOFs have been shown to increase the loading capacity of 8-HQ by 10-20% by leveraging hydrogen bonding and framework polarity [7]. Another approach involves designing **prochelators**, where the chelating agent is activated only in the target environment (e.g., by hydrogen peroxide in macrophage phagolysosomes), which improves tolerability and reduces off-target effects [3].

Experimental Use & Troubleshooting

Q: Why is my 8-HQC + sucrose solution still showing microbial contamination? The efficacy of 8-HQC is not absolute and can be overwhelmed. Key factors to check:

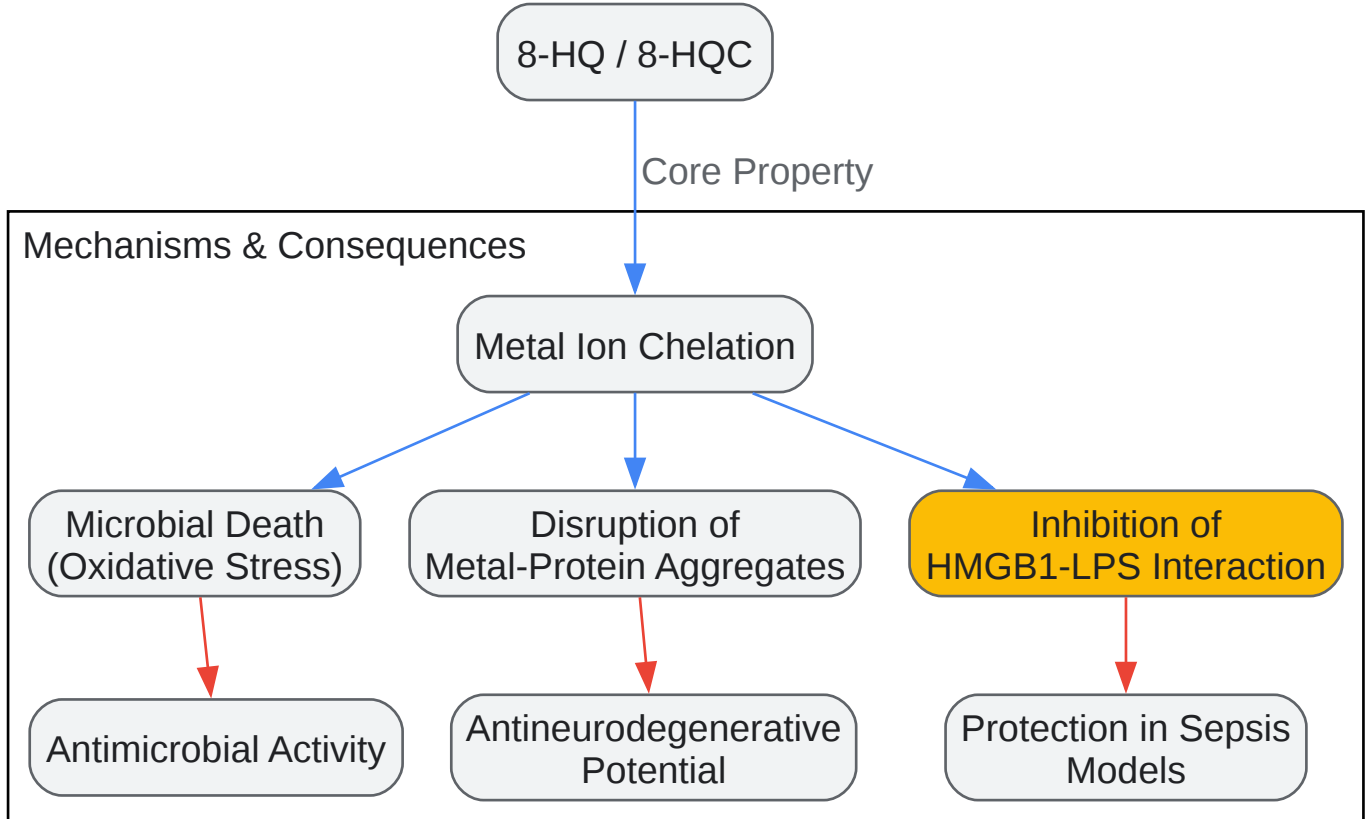
- **Bacterial Load:** The bacterial population in the holding solution increases with the number of flower stems per volume of liquid [2]. Ensure you are not exceeding the system's capacity.
- **Strain Specificity:** 8-HQC can inhibit some bacteria like *E. coli* and *B. cereus* but may not kill others like *Erwinia* sp. [2]. Your contaminant might be a less susceptible strain.
- **Solution Preparation:** Verify the accuracy of your 8-HQC and sucrose concentrations. Freshly prepare solutions to ensure potency.

Q: What are the primary biological targets and mechanisms of 8-hydroxyquinoline derivatives? The activity is often linked to metal ion chelation, but specific downstream effects vary:

- **Antimicrobial:** Acts as a **copper ionophore** in some cases, facilitating copper uptake into microbial cells and inducing lethal oxidative stress [3].
- **Antineurodegenerative:** Chelates metals like Cu/Zn in the brain to disrupt pathological metal-protein interactions (e.g., in Alzheimer's disease) and may act as a metal chaperone to redistribute ions [4].
- **Anti-sepsis:** Specific derivatives can directly target the protein HMGB1, altering its conformation and disrupting its interaction with LPS, thereby inhibiting a specific pro-inflammatory signaling pathway [6].

The following diagram illustrates the primary mechanisms of action for 8-hydroxyquinoline and its derivatives.

8-HQ Primary Mechanisms of Action



[Click to download full resolution via product page](#)

Important Experimental Notes

- **Cytotoxicity Considerations:** 8-HQ can be toxic to mammalian cells at moderate concentrations [3]. Dosage and exposure time should be carefully optimized in cell-based assays.
- **Sterile Technique:** While 8-HQC has preservative qualities, it is not a substitute for aseptic technique, especially for long-term experiments.

Research Recommendations

- **Explore Analogues:** If 8-HQC is not sufficiently effective for your application, consider researching its derivatives, such as **Nitroxoline** or **PBT2**, which may offer improved solubility, selectivity, or potency [3] [4].
- **Consult Manufacturer Protocols:** For specific analytical or lab reagent applications, refer to the detailed protocols and safety data sheets provided by chemical suppliers like Sigma-Aldrich [5].

References

1. - 8 - Wikipedia Hydroxyquinoline [en.wikipedia.org]
2. Inhibition of cut flower bacteria by... [ishs.org]
3. sciencedirect.com/topics/immunology-and-microbiology... [sciencedirect.com]
4. - 8 : a review of their metal chelating properties and... Hydroxyquinolines [pmc.ncbi.nlm.nih.gov]
5. - 8 ACS reagent, 99 148-24-3 Hydroxyquinoline [sigmaaldrich.com]
6. Frontiers | An 8 - Hydroxy - Quinoline Derivative Protects Against... [frontiersin.org]
7. Impact of amino and methyl groups on the loading capacity of UiO-66... [pubs.rsc.org]

To cite this document: Smolecule. [8-Hydroxyquinoline Citrate (8-HQC): Key Properties & Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b703134#8-hydroxyquinoline-citrate-water-uptake-improvement>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com